

diethylcarbamazine citrate albendazole combination clinical trial results

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Compound Focus: Diethylcarbamazine citrate

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Efficacy Comparison of Antifilarial Drug Regimens

Regimen	Abbreviation	Key Efficacy Findings	Timeframe
Multi-dose DEC + Albendazole [1]	Multiple DA	99.6% mean reduction in microfilaremia; 75% complete clearance [1]. Superior efficacy in reducing microfilaremia vs. single-dose DA, IVM, ALB [2].	12 months
Single-dose DEC + Albendazole [1] [3]	Single DA	85.7% mean reduction in microfilaremia; 23.1% complete clearance [1]. May reduce macrofilaricidal effect of DEC when co-administered [3].	12 months
Single-dose Ivermectin + DEC + Albendazole [4]	IDA	More effective than two-drug DA in reducing community microfilaremia prevalence to <1% [4].	24 months
Single-dose Ivermectin + Albendazole [2]	IA	Significant efficacy against either drug alone [2].	6 months

Regimen	Abbreviation	Key Efficacy Findings	Timeframe
DEC followed by Albendazole [2]	DEC then ALB	Ranked superior to IDA and single DA in reducing microfilaremia [2].	12 months

Detailed Experimental Data and Methodologies

The conclusions in the table above are derived from rigorous clinical trial designs. Here is a detailed look at the methodologies used in these key studies.

Single vs. Multi-Dose DA Therapy

A randomized clinical trial in Egypt directly compared single-dose and multi-dose DA regimens [1].

- **Objective:** To compare the efficacy of a single dose versus seven daily doses of DEC (6 mg/kg) and Albendazole (400 mg) in clearing *Wuchereria bancrofti* microfilaremia [1].
- **Population:** Adult patients with asymptomatic microfilaremia [1].
- **Outcome Measures:**
 - **Primary:** Reduction in microfilarial density and complete clearance rates at 12 months [1].
 - **Secondary:** Activity against adult worms (assessed via ultrasound) and adverse event profile [1].
- **Key Result:** The multi-dose regimen was significantly more effective, achieving a 99.6% mean reduction and a 75% complete clearance rate, compared to 85.7% and 23.1% for the single-dose regimen [1].

Impact on Adult Worms (Macrofilaricidal Effect)

A randomized study investigated whether adding albendazole enhances DEC's action against adult *W. bancrofti* worms [3].

- **Objective:** To assess the macrofilaricidal effect of DEC alone versus DEC + Albendazole [3].
- **Method:** Men with infection were randomly assigned to receive either DEC alone or DA. Researchers monitored for scrotal nodules (indicating worm death) and used ultrasound to detect living adult worms for 360 days post-treatment [3].

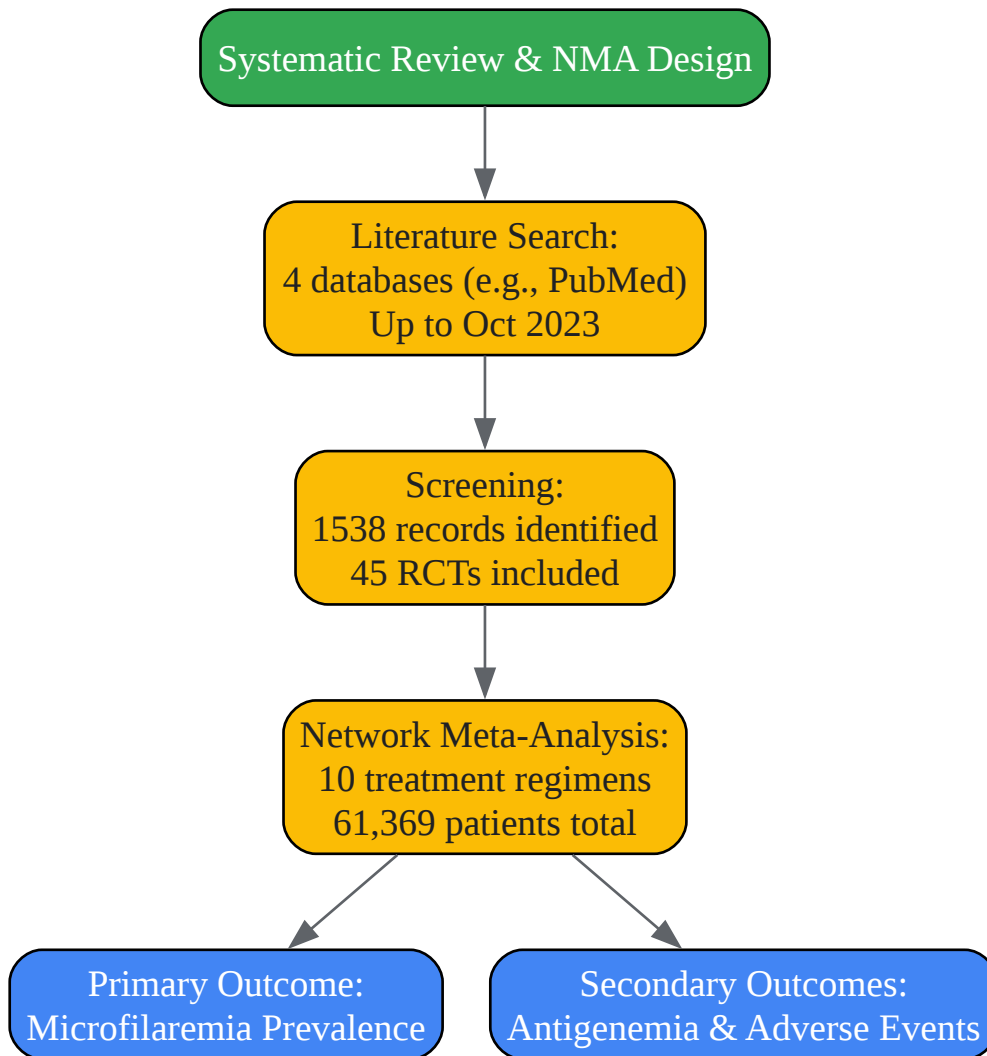
- **Finding:** Contrary to expectations, the DEC-alone group showed significantly more evidence of adult worm death (46.7% of worm nests) compared to the DA group (6.1%), suggesting that the addition of albendazole might attenuate the macrofilaricidal effect of DEC [3].

Network Meta-Analysis of Multiple Regimens

A comprehensive systematic review and network meta-analysis (2025) provided a broad comparison of all documented antifilarial combinations [2] [5].

- **Scope:** Analyzed 45 randomized controlled trials involving 61,369 patients [2] [5].
- **Method:** A frequentist network meta-analysis was conducted to compare multiple interventions (including DA, IA, IDA, etc.) simultaneously, using both direct and indirect evidence. The primary outcome was the prevalence of microfilaremia [2].
- **Key Findings:**
 - At 6 and 12 months, **multi-dose DA** showed superior efficacy in reducing microfilaremia compared to other single-dose combinations [2].
 - By 24 months, no significant differences in efficacy were found among the various drug regimens [2].

The following diagram illustrates the design of this network meta-analysis.



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Safety and Tolerability Profile

The available evidence from the analyzed trials indicates that the DA combination is generally well-tolerated [2] [1].

- **Adverse Events:** Mainly mild to moderate in nature. The safety profiles of different drug combinations, including DA, were generally comparable, with no specific regimen showing a significant superiority in safety [2].
- **Comparison to IDA:** A community-based study on the triple-drug therapy IDA reported that adverse events (such as nausea, diarrhea, and headache) were common but mostly mild-to-moderate and transient. The incidence was higher in individuals who were positive for lymphatic filariasis infection [6].

Key Takeaways for Researchers

- **Regimen Choice is Context-Dependent:** While **multi-dose DA** demonstrates superior short-term microfilaremia clearance, the logistical simplicity of **single-dose regimens** makes them more practical for large-scale Mass Drug Administration (MDA) programs [1].
- **Weighing Macrofilariacidal Effects:** The finding that albendazole might potentially reduce the macrofilaricidal effect of DEC warrants further investigation, as killing adult worms is crucial for long-term transmission interruption [3].
- **IDA as a Powerful Alternative:** The **triple-drug therapy (IDA)** has proven to be more effective than the two-drug DA in reducing community microfilaremia prevalence and can accelerate elimination goals, though its use is restricted in areas co-endemic with onchocerciasis [4].

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